

# Essential Safety and Logistical Information for Handling AL 8810 Isopropyl Ester

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## Compound of Interest

Compound Name: AL 8810 isopropyl ester

Cat. No.: B15570505

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **AL 8810 isopropyl ester**. The following procedures are designed to ensure safe operational handling and proper disposal of this chemical compound.

Chemical Identifier:

- Trade Name: **AL 8810 isopropyl ester**
- Synonym: 9 $\alpha$ ,15R-dihydroxy-11 $\beta$ -fluoro-15-(2,3-dihydro-1H-inden-2-yl)-16,17,18,19,20-pentanoic acid, isopropyl ester[1]
- CAS Number: 208114-93-6[1]

**AL 8810 isopropyl ester** is a lipid-soluble, esterified prodrug form of AL 8810, a prostaglandin F2 $\alpha$  analog.[2][3] While the safety data sheet (SDS) for **AL 8810 isopropyl ester** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative to follow standard laboratory safety protocols.[1]

## Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **AL 8810 isopropyl ester** is provided in the table below.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses or goggles	Protects against accidental splashes or aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat	Provides a barrier against spills and contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	The SDS states that breathing equipment is not required. <sup>[1]</sup> However, a fume hood should be used if there is a potential for aerosol generation.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Precautionary Measures:

- Review the Safety Data Sheet (SDS) for **AL 8810 isopropyl ester** before handling.<sup>[1]</sup>
- Ensure a designated and well-ventilated workspace, preferably a chemical fume hood.
- Verify the availability and functionality of safety equipment, including an eyewash station and safety shower.
- Don the appropriate personal protective equipment (PPE) as outlined in the table above.

### 2. Handling the Compound:

- Allow the container to reach room temperature before opening to avoid moisture condensation.
- Carefully open the container to prevent spillage or aerosol generation.

- Use calibrated equipment for transferring and weighing the substance.
- Avoid direct contact with skin and eyes. In case of accidental contact, rinse the affected area with copious amounts of water.<sup>[1]</sup>
- Minimize the creation of dust or aerosols during handling.

### 3. Post-Handling:

- Securely close the container after use.
- Clean the work area and any equipment used with an appropriate solvent.
- Remove and dispose of contaminated PPE in the designated waste stream.
- Wash hands thoroughly with soap and water after completing the work.

## Disposal Plan

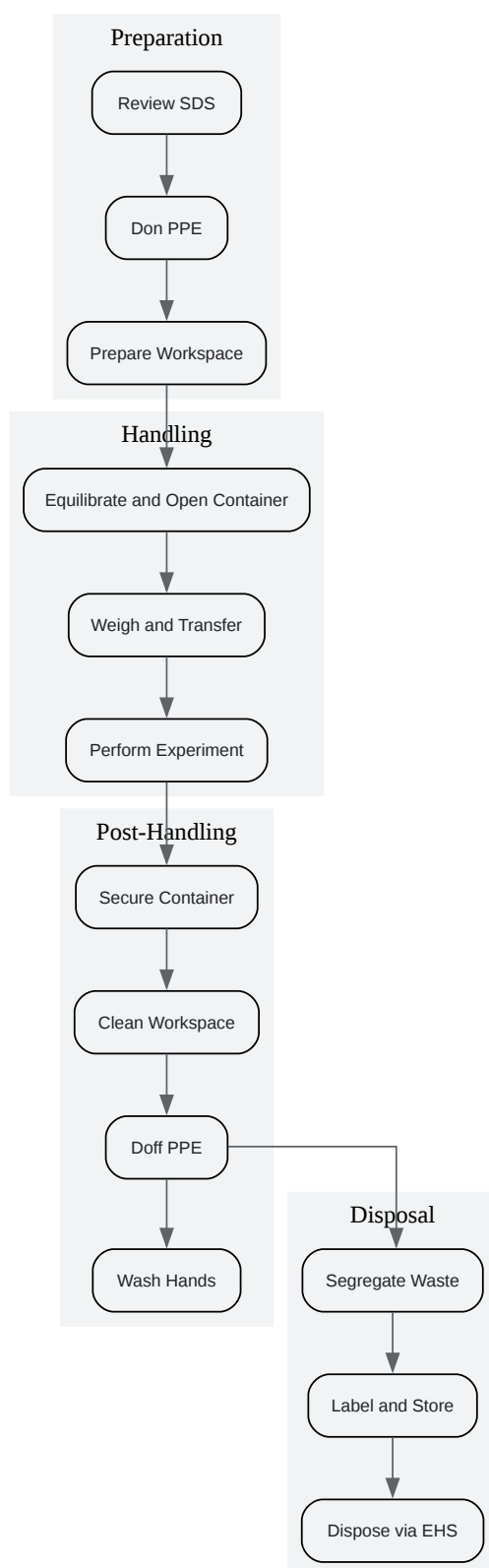
### 1. Waste Segregation and Collection:

- All waste materials contaminated with **AL 8810 isopropyl ester**, including empty containers, disposable labware, and contaminated PPE, should be considered chemical waste.
- Collect this waste in a designated, properly labeled, and sealed hazardous waste container.

### 2. Disposal Procedure:

- Dispose of the chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of **AL 8810 isopropyl ester** down the drain or in the regular trash.<sup>[1]</sup>
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

## Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **AL 8810 isopropyl ester**.

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## References

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